

An In-depth Technical Guide to Sodium Aluminate: Chemical Formula and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium aluminate

Cat. No.: B081911

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical formula, structure, and properties of **sodium aluminate**. It includes detailed experimental protocols for its synthesis and characterization, quantitative data, and graphical representations of its chemical pathways and structural forms.

Chemical Formula and Nomenclature

Sodium aluminate is an inorganic compound that exists in various forms, leading to several chemical formulas being used interchangeably. Pure, anhydrous **sodium aluminate** is a white, crystalline, and hygroscopic solid.^{[1][2][3]}

The chemical formulas used to represent **sodium aluminate** include:

- NaAlO_2 : The simplest and most common formula for the anhydrous form.^{[1][2][4][5]}
- $\text{NaAl}(\text{OH})_4$: Represents the hydrated form, often found in aqueous solutions.^{[1][6][7]}
- $\text{Na}_2\text{O} \cdot \text{Al}_2\text{O}_3$ or $\text{Na}_2\text{Al}_2\text{O}_4$: These formulas represent it as a mixed oxide, emphasizing its composition from sodium oxide and aluminum oxide.^{[1][6][7][8]}

Other related **sodium aluminates** include compounds like Na_5AlO_4 , which contains distinct AlO_4^{5-} anions, and others with complex polymeric anions such as $\text{Na}_7\text{Al}_3\text{O}_8$ and $\text{Na}_{17}\text{Al}_5\text{O}_{16}$.^{[1][3][7]}

Chemical Structure

The structure of **sodium aluminate** varies significantly between its anhydrous and hydrated states. The fundamental building block in both forms is the aluminate anion, $[\text{AlO}_4]^{4-}$ or $[\text{Al}(\text{OH})_4]^-$, where aluminum is tetrahedrally coordinated to four oxygen atoms.

Anhydrous Sodium Aluminate (NaAlO_2) Structure

Anhydrous NaAlO_2 possesses an orthorhombic crystal structure.^{[1][2][3]} The structure consists of a three-dimensional framework built from corner-sharing AlO_4 tetrahedra.^{[1][2][6][7]} This arrangement creates a stable, crystalline solid with a high melting point. The sodium ions (Na^+) are situated within the cavities of this aluminate framework.

Hydrated Sodium Aluminate ($\text{NaAlO}_2 \cdot 5/4\text{H}_2\text{O}$) Structure

The hydrated form, specifically $\text{NaAlO}_2 \cdot 5/4\text{H}_2\text{O}$, has a more complex layered structure.^{[1][6][7]} It crystallizes in the tetragonal space group $\text{P42}_1\text{m}$.^[9] The structure is composed of layers of AlO_4 tetrahedra linked together to form four- and eight-membered rings.^{[1][7][9]} These layers are held together by sodium ions and water molecules, which form hydrogen bonds with the oxygen atoms of the AlO_4 tetrahedra.^{[1][6][7]}

Quantitative Data and Physical Properties

A summary of the key quantitative data for anhydrous **sodium aluminate** is presented below.

Property	Value	Reference(s)
Molecular Formula	NaAlO ₂	[1][2][3]
Molar Mass	81.97 g/mol	[1][2][3]
Appearance	White (sometimes light-yellowish) crystalline powder, hygroscopic	[1][2][3]
Density	1.5 g/cm ³	[1][2][3]
Melting Point	1,650 °C (3,000 °F; 1,920 K)	[1][2][3]
Crystal Structure	Orthorhombic, Space group Pna2 ₁	[3][9][10]
Lattice Parameters	a = 5.3871 Å, b = 7.0320 Å, c = 5.2180 Å	[9]
Bond Lengths	Al-O: 1.75-1.77 Å, Na-O: 2.30-2.35 Å	[10]
Solubility in Water	Highly soluble	[1]
Refractive Index (n _D)	1.566	[1][2]
Std Enthalpy of Formation	-1133.2 kJ/mol	[2][3]
Std Molar Entropy	70.4 J/mol·K	[2][3]

Experimental Protocols

Synthesis of Sodium Aluminate

Method 1: From Aluminum Hydroxide

This is the primary commercial manufacturing method.[1][6][11]

- Reactants: Aluminum hydroxide (Al(OH)₃, Gibbsite) and aqueous sodium hydroxide (NaOH) solution (caustic soda).
- Procedure:

- Dissolve aluminum hydroxide in a 20–25% aqueous NaOH solution.[\[1\]](#)[\[6\]](#)
- Heat the mixture in a steam-heated nickel or steel vessel to near its boiling point.[\[1\]](#)[\[6\]](#)
- For a more concentrated product, boil the aluminum hydroxide with an approximately 50% aqueous NaOH solution until a pulp is formed.[\[1\]](#)[\[6\]](#)
- Pour the resulting mixture into a cooling tank.
- A solid mass containing about 70% NaAlO_2 will form upon cooling.[\[1\]](#)[\[6\]](#)

Method 2: From Elemental Aluminum

This method is highly exothermic and produces hydrogen gas.[\[1\]](#)

- Reactants: Elemental aluminum (Al), sodium hydroxide (NaOH), and water (H_2O).
- Procedure:
 - React aluminum metal with an aqueous NaOH solution under continuous stirring. The reaction is often written as: $2\text{Al} + 2\text{NaOH} + 2\text{H}_2\text{O} \rightarrow 2\text{NaAlO}_2 + 3\text{H}_2$.[\[1\]](#)
 - Control the reaction temperature as it is highly exothermic.
 - A study optimizing this reaction for zeolite production found the highest aluminum conversion (94.33%) at a pH of 13.6 and an Al-to-NaOH molar ratio of 1:4, with a reaction time of five hours.[\[12\]](#)

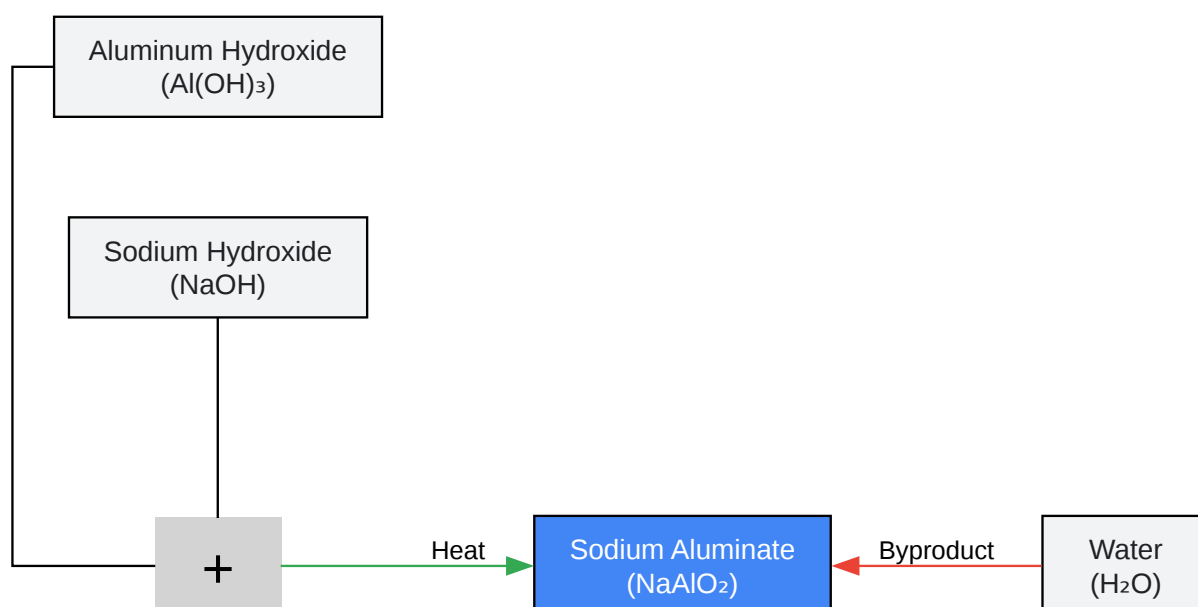
Characterization Techniques

- X-Ray Diffraction (XRD): Used to determine the crystalline phase and purity of the synthesized **sodium aluminate**. Crystalline NaAlO_2 shows characteristic sharp reflections, notably at a 2θ value of approximately 34.8° , which corresponds to the JCPDS file No. 33-1200.[\[12\]](#)
- Fourier-Transform Infrared (FTIR) Spectroscopy: Used to confirm the formation of the aluminate structure. The presence of tetrahedral $[\text{AlO}_4]^-$ units is confirmed by characteristic vibrational bands observed around 624 cm^{-1} and 727 cm^{-1} .[\[12\]](#)

- Scanning Electron Microscopy with Energy-Dispersive X-ray (SEM-EDX): Used to analyze the morphology and elemental composition of the product. This technique can reveal the particle shape (e.g., irregular plate-like crystals) and confirm the stoichiometric ratio of sodium to aluminum.[12]

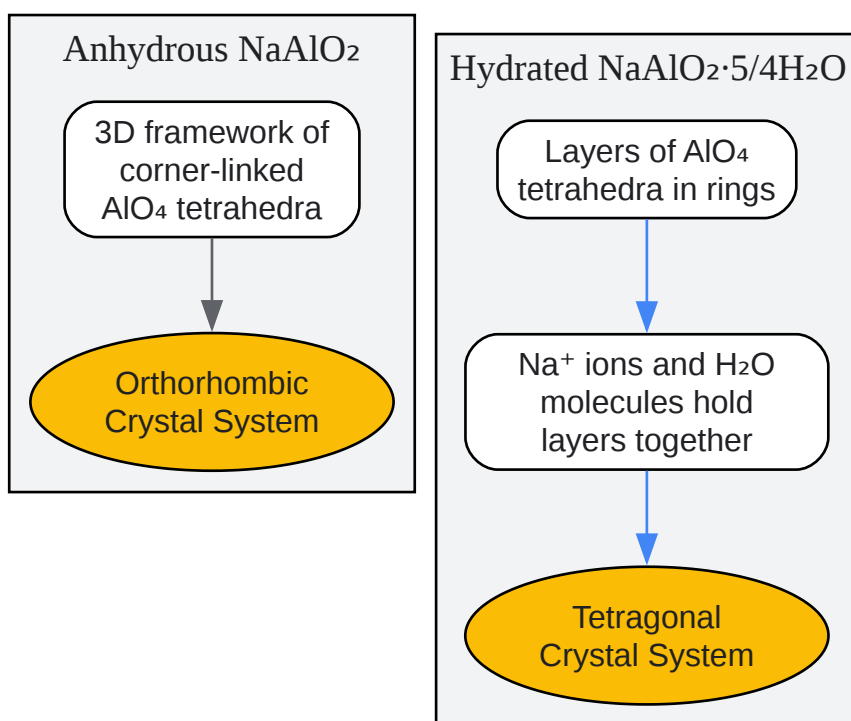
Visualizations: Pathways and Structures

The following diagrams illustrate the key chemical processes and structural relationships of **sodium aluminate**.



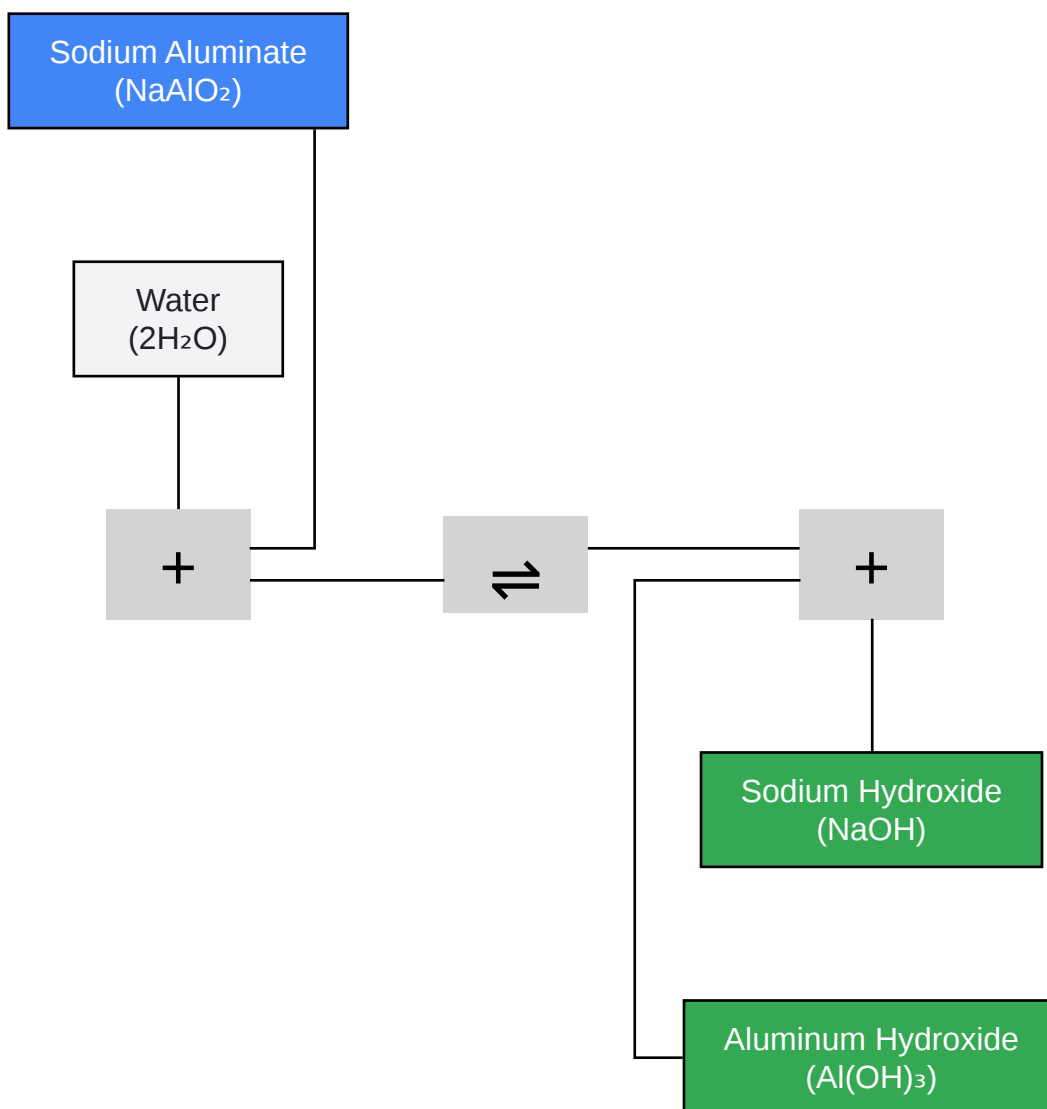
[Click to download full resolution via product page](#)

Caption: Synthesis of **Sodium Aluminate** from Aluminum Hydroxide.



[Click to download full resolution via product page](#)

Caption: Structural Comparison of Anhydrous and Hydrated **Sodium Aluminate**.



[Click to download full resolution via product page](#)

Caption: Hydrolysis of **Sodium Aluminate** in Aqueous Solution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sodium aluminate - Wikipedia [en.wikipedia.org]

- 2. webqc.org [webqc.org]
- 3. alignchemical.com [alignchemical.com]
- 4. Sodium Aluminate Valency, Solubility & Uses | Study.com [[study.com](http://Study.com)]
- 5. quora.com [quora.com]
- 6. SODIUM ALUMINATE - Ataman Kimya [atamanchemicals.com]
- 7. atamankimya.com [atamankimya.com]
- 8. SODIUM ALUMINATE POWDER - Ataman Kimya [atamanchemicals.com]
- 9. The crystal structure of hydrated sodium aluminate, $\text{NaAlO}_2 \cdot 5/4\text{H}_2\text{O}$, and its dehydration product (Journal Article) | OSTI.GOV [osti.gov]
- 10. next-gen.materialsproject.org [next-gen.materialsproject.org]
- 11. Sodium aluminate | 11138-49-1 [chemicalbook.com]
- 12. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to Sodium Aluminate: Chemical Formula and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b081911#sodium-aluminate-chemical-formula-and-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com